

2,3-Dichloro-2-butene chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dichloro-2-butene

Cat. No.: B073511

[Get Quote](#)

An In-depth Technical Guide on the Chemical Properties of **2,3-Dichloro-2-butene**

Introduction

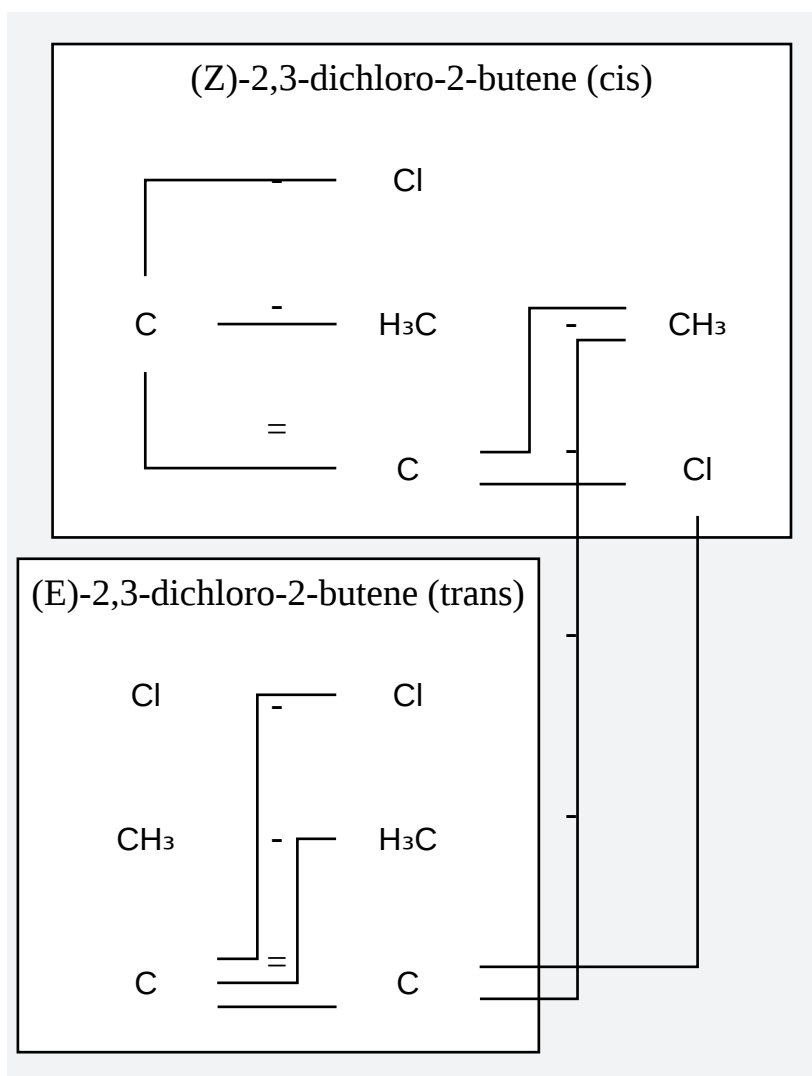
2,3-Dichloro-2-butene ($C_4H_6Cl_2$) is a chlorinated alkene existing as two geometric stereoisomers: cis (Z) and trans (E). This document provides a comprehensive overview of its chemical and physical properties, experimental protocols for its synthesis and key reactions, and safety information. The data presented is intended for researchers, scientists, and professionals in the fields of chemical synthesis and drug development.

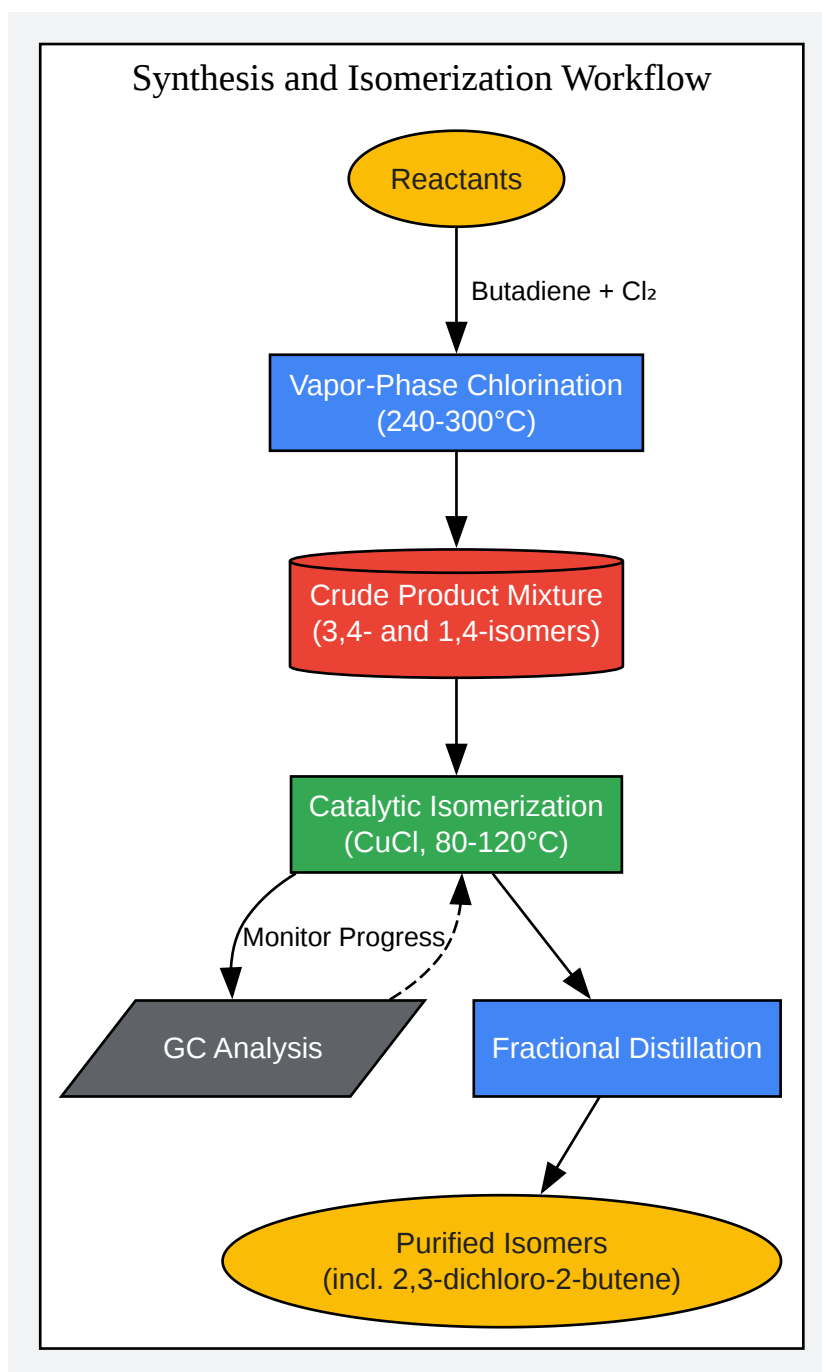
Chemical and Physical Properties

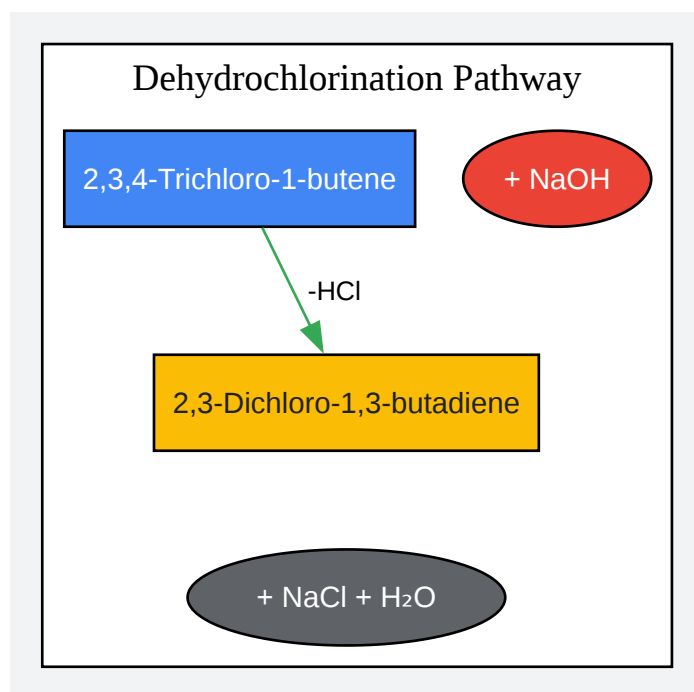
2,3-Dichloro-2-butene is a six-carbon halogenated hydrocarbon.^{[1][2]} The presence of a double bond between the second and third carbon atoms, each bonded to a chlorine atom, gives rise to cis and trans isomerism. These isomers exhibit distinct physical properties due to their different molecular geometries.

Isomer Structures and Identification

The spatial arrangement of the methyl and chloro groups around the central carbon-carbon double bond defines the two isomers.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [2,3-Dichloro-2-butene chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073511#2-3-dichloro-2-butene-chemical-properties\]](https://www.benchchem.com/product/b073511#2-3-dichloro-2-butene-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com